

Operational Guide: Proper Disposal of 6-Iodoindolin-2-one[1]

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Compound of Interest

Compound Name: 6-Iodoindolin-2-one

CAS No.: 919103-45-0

Cat. No.: B3030561

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Executive Summary: Immediate Directives

6-Iodoindolin-2-one (CAS: 919103-45-0 / 202422-44-0) is a halogenated organic solid.[1][2] It must not be treated as general organic waste. Due to the iodine content, improper incineration can release corrosive acid gases (

and

), damaging standard combustion equipment and violating emissions standards.

Core Safety Rules:

- **Strict Segregation:** Dispose of only in Halogenated waste streams.
- **No Oxidizers:** Never mix with strong oxidizers or acids; this risks evolving toxic iodine vapor.
- **Solid vs. Solution:** Segregate pure solids from solvent-based waste to minimize disposal costs.[1]

Chemical Profile & Hazard Identification

Understanding the chemical nature of the substance is the first step in a self-validating safety protocol.[1]

Property	Data	Operational Implication
Chemical Structure	Halogenated Indolinone	Requires high-temperature incineration with acid scrubbers.[1]
Hazard Class	Irritant (H315, H319), STOT SE 3 (H335)	Standard PPE (Nitrile gloves, safety glasses, lab coat) is mandatory.
Physical State	Solid (Powder/Crystal)	Dust generation is a primary inhalation risk during transfer.
Reactivity	Sensitive to Light/Oxidizers	Store in amber glass; keep away from nitrates/peroxides.

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Expert Insight: The "Iodo" substituent is a weak leaving group in biological contexts but a significant factor in waste management. In a waste incinerator, iodine does not burn like carbon; it forms corrosive gases. Therefore, this waste goes to facilities equipped to handle "Halogenated Organics." [3]

Step-by-Step Disposal Protocol

Phase 1: Waste Characterization

Before moving the container, determine the state of the waste.[3]

- Scenario A: Pure Solid (Expired/Surplus): Keep in original container if possible, or transfer to a wide-mouth HDPE jar.
- Scenario B: Reaction Mixture (Liquid): If dissolved in a solvent (e.g., DMSO, DMF), the entire mixture is now Halogenated Solvent Waste.

Phase 2: Segregation (The "Golden Rule")

Do NOT pour **6-Iodoindolin-2-one** solutions into "Non-Halogenated" (General Organic) waste drums.

- Why? Non-halogenated waste is often used for fuel blending (energy recovery). Halogens poison the catalysts used in cement kilns and corrode standard burners.
- Action: Use a dedicated container labeled "HALOGENATED WASTE ONLY."

Phase 3: Containerization & Labeling

- Select Container:
 - Solids: Double-bag in thick polyethylene bags or place in a screw-top HDPE jar.
 - Liquids: Amber glass bottles (preferred) or HDPE carboys. Avoid metal cans if free iodine is suspected (corrosion risk).
- Labeling:
 - Must read: "Hazardous Waste - Halogenated Organic."^[1]^[4]
 - Add Hazard Warning: "Irritant."

Phase 4: Spill Management

If a spill occurs during transfer:

- Do not use water initially. Water spreads the contamination.
- Dry Cleanup: Use a scoop or dust pan for solids. Place in a waste jar.
- Wet Cleanup: Wipe residue with a solvent-dampened pad (Acetone/Ethanol) and place the pad in the solid hazardous waste bin.

Decision Logic & Workflow

The following diagram illustrates the critical decision points for compliant disposal.



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Figure 1: Decision matrix for segregating and packaging halogenated indolinone waste.

Regulatory Framework (RCRA & EPA)[1][5]

While **6-Iodoindolin-2-one** is not typically a "Listed" waste (P or U list) by specific name, it is regulated based on its characteristics and chemical class.[1]

- RCRA Classification: Under the Resource Conservation and Recovery Act (RCRA), this falls under Halogenated Organic Compounds (HOCs).[5]
- Land Ban: Halogenated organics are generally prohibited from land disposal (Land Disposal Restrictions - LDR) and must be incinerated.[1]
- Waste Codes:
 - If spent solvents are present (e.g., Methylene Chloride), use F002.[6]
 - If pure substance, it is often classified as D001 (Ignitable, if in flammable solvent) or simply Hazardous Waste under state-specific "Toxic" criteria.

Compliance Check: Always consult your institution's EHS (Environmental Health & Safety) officer before final tag-out.[1]

References

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